

An In-depth Technical Guide to the Nickel Dimethylglyoxime Complex

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel dimethylglyoxime

Cat. No.: B1143609

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The **nickel dimethylglyoxime** complex, with the chemical formula $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$, is a well-known coordination compound in inorganic and analytical chemistry.[1][2] First reported by L. A. Chugaev in 1905, this vibrant red solid is celebrated for its role in the highly specific and sensitive qualitative and gravimetric analysis of nickel(II) ions.[1][3][4] Its distinctive color, low solubility, and stability are hallmarks of its unique molecular structure.[3]

Chemical Formula and Molecular Structure

The chemical formula of the **nickel dimethylglyoxime** complex is $\text{C}_8\text{H}_{14}\text{N}_4\text{NiO}_4$. [1][2] The structure features a central nickel(II) ion in a square planar geometry.[1][5] The nickel ion is coordinated by two bidentate dimethylglyoximate ligands (dmgH^-), which are the conjugate bases of dimethylglyoxime (dmgH_2). [1][3] Each ligand coordinates to the nickel center through its two nitrogen atoms, forming a stable five-membered chelate ring.[4][5]

A defining characteristic of the complex is the presence of strong intramolecular hydrogen bonds between the oxygen atoms of the two opposing glyoxime groups.[4][5][6] These $\text{O-H}\cdots\text{O}$ hydrogen bonds link the two ligands together, creating a macrocyclic-like structure that significantly enhances the complex's stability and contributes to its insolubility in water.[1][5][6] In the solid state, the planar molecules stack on top of one another, leading to weak Ni-Ni interactions between adjacent molecules.[3][4]

Quantitative Data

The following tables summarize key quantitative data for the **nickel dimethylglyoxime** complex.

Table 1: General Molecular Properties

Property	Value
Chemical Formula	C ₈ H ₁₄ N ₄ NiO ₄ [1][2]
Molar Mass	288.917 g·mol ⁻¹ [1]
Appearance	Bright red solid[1]
Melting Point	Sublimes at 250 °C[3][4]
Solubility	Insoluble in water; soluble in mineral acids[3][4]

Table 2: Structural Parameters

Parameter	Value
Crystal System	Orthorhombic[4][7]
Space Group	Ibam[4][7]
Coordination Geometry	Square Planar[1][5]
Ni–N Bond Length	1.84 - 1.87 Å[6]
Intramolecular O–H...O Distance	~2.44 Å[5][7]
Intermolecular Ni–Ni Distance (solid state)	3.183 - 3.254 Å[4]

Table 3: Spectroscopic Data

Spectroscopic Technique	Key Absorptions/Features
UV-Vis	Strong absorption band at ~470 nm (responsible for the red color).[6] Other bands observed between 360 nm and 580 nm.[4]
Infrared (IR)	C=N stretching vibration: ~1573 cm ⁻¹ . ^[8] N-O symmetric stretching vibration: ~1240 cm ⁻¹ . ^[8] O-H stretching (hydrogen-bonded): Lowered frequency, e.g., ~2174-2240 cm ⁻¹ . ^[9]

Table 4: Thermodynamic Properties

Parameter	Value (log β_2)	Conditions
Overall Stability Constant (β_2)	17.6 ± 0.7	20°C ^[10]
Overall Stability Constant (β_2)	17.0 ± 0.3	20°C ^[10]

Experimental Protocols

Synthesis of **Nickel Dimethylglyoxime** Complex

This protocol describes a typical laboratory procedure for the preparation and isolation of the **nickel dimethylglyoxime** complex, often used in gravimetric analysis.

1. Reagents and Materials:

- Nickel(II) salt (e.g., Nickel(II) sulfate hexahydrate, NiSO₄·6H₂O or Nickel ammonium sulfate) ^{[11][12][13]}
- 1% (w/v) solution of dimethylglyoxime (DMG) in ethanol or a 50:50 methanol-isopropanol solvent^{[11][12][13]}
- Ammonia solution (e.g., 1:1 NH₄OH) or other suitable base to achieve a slightly alkaline medium^{[11][14]}
- Distilled water

- Dilute hydrochloric acid (optional, for initial dissolution of the nickel salt)[13]
- Beakers, measuring cylinders, glass rod, watch glass
- Water bath[13][14]
- Filtration apparatus (e.g., sintered glass crucible or Whatman filter paper)[13][14]
- Drying oven[13][14]
- Desiccator[13]

2. Procedure:

- Preparation of Nickel(II) Solution: Dissolve a precisely weighed amount of the nickel(II) salt (e.g., 0.3-0.6 g) in distilled water in a beaker.[14] Gentle heating to about 50 °C may aid dissolution.[12] If necessary, add a few drops of dilute hydrochloric acid to obtain a clear solution.[13]
- Precipitation: To the warm nickel(II) solution, add the 1% alcoholic solution of dimethylglyoxime.[11][13] An excess of the reagent is required to ensure complete precipitation.[12]
- pH Adjustment: Slowly add ammonia solution dropwise while constantly stirring the mixture. [11][13] Continue adding ammonia until the solution is slightly alkaline and a distinct smell of ammonia is present.[11][14] A voluminous, scarlet-red precipitate of the **nickel dimethylglyoxime** complex will form immediately.[11][14]
- Digestion of the Precipitate: Place the beaker on a boiling water bath and heat the mixture for approximately 30-60 minutes.[13][14] This process, known as digestion, encourages the formation of larger, more easily filterable crystals and minimizes co-precipitation of impurities.
- Isolation and Washing: Allow the precipitate to cool. Filter the precipitate through a pre-weighed sintered glass crucible (G-3 or G-4) or suitable filter paper.[13][14] Wash the precipitate several times with cold distilled water to remove any soluble impurities.[14]

- **Drying and Weighing:** Dry the crucible containing the precipitate in an oven at 110-120 °C for at least one hour or until a constant weight is achieved.^[13]^[14] After drying, cool the crucible in a desiccator to prevent moisture absorption before weighing it accurately.^[13] The mass of the **nickel dimethylglyoxime** complex can then be determined.

Visualization of the Molecular Structure

The logical relationship and bonding within the **nickel dimethylglyoxime** complex can be represented by the following diagram.

Caption: Structure of the square planar Nickel(II) dimethylglyoxime complex.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Nickel Dimethylglyoxime Complex]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143609#chemical-formula-and-structure-of-nickel-dimethylglyoxime-complex]

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